

Application Note & Protocol: Preparation of SMI-16a Stock Solution in DMSO

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Compound of Interest

Compound Name: SMI-16a
Cat. No.: B15602568

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **SMI-16a** using dimethyl sulfoxide (DMSO). **SMI-16a** is a potent and selective inhibitor of Pim-1 and Pim-2 kinases, which are crucial mediators in cell survival and proliferation pathways.^{[1][2][3]} Accurate preparation of stock solutions is critical for ensuring reproducibility and reliability in experimental results. This guide includes key compound data, a step-by-step protocol, storage recommendations, and diagrams illustrating the experimental workflow and the relevant signaling pathway.

Compound Data

Quantitative information for **SMI-16a** is summarized in the table below for quick reference.

Property	Value	Source
Formal Name	5-[(4-propoxyphenyl)methylene]-2,4-thiazolidinedione	[1]
CAS Number	587852-28-6	[1][2][4]
Molecular Formula	C ₁₃ H ₁₃ NO ₃ S	[1][2]
Molecular Weight	263.31 g/mol	[2][3][4]
Purity	≥98%	[1]
Solubility in DMSO	≥ 60 mg/mL	[4]
IC ₅₀ Values	Pim-1: 63 nM - 150 nM; Pim-2: 20 nM	[1][3][5]
Appearance	Light yellow to yellow solid	[6]

Experimental Protocol: Preparation of a 10 mM SMI-16a Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **SMI-16a** in DMSO.

3.1. Materials and Equipment

- **SMI-16a** powder (purity ≥98%)
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes (1.5 mL, amber or wrapped in foil)
- Pipettes and sterile pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

3.2. Safety Precautions

- Perform all steps within a chemical fume hood.
- DMSO is a powerful solvent that can penetrate the skin, potentially carrying dissolved substances with it.[7] Always wear appropriate PPE.
- Consult the Safety Data Sheet (SDS) for **SMI-16a** and DMSO before handling.

3.3. Step-by-Step Procedure

- Equilibrate Reagents: Allow the **SMI-16a** powder and DMSO to warm to room temperature before opening to prevent condensation of atmospheric moisture.[8]
- Calculate Required Mass:
 - Use the formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 263.31 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 2.63 \text{ mg}$
- Weigh **SMI-16a**: Carefully weigh out 2.63 mg of **SMI-16a** powder on an analytical balance and transfer it into a sterile 1.5 mL microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous/sterile DMSO to the tube containing the **SMI-16a** powder.
- Dissolve Compound: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Visually inspect the solution against a light source to ensure there are no visible particles. The solution should be clear.

- Aliquot for Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, light-protected microcentrifuge tubes. [9]
- Label and Store: Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and preparation date. Store the aliquots as recommended in the section below.

Storage and Stability

Proper storage is essential to maintain the integrity and activity of the **SMI-16a** stock solution.

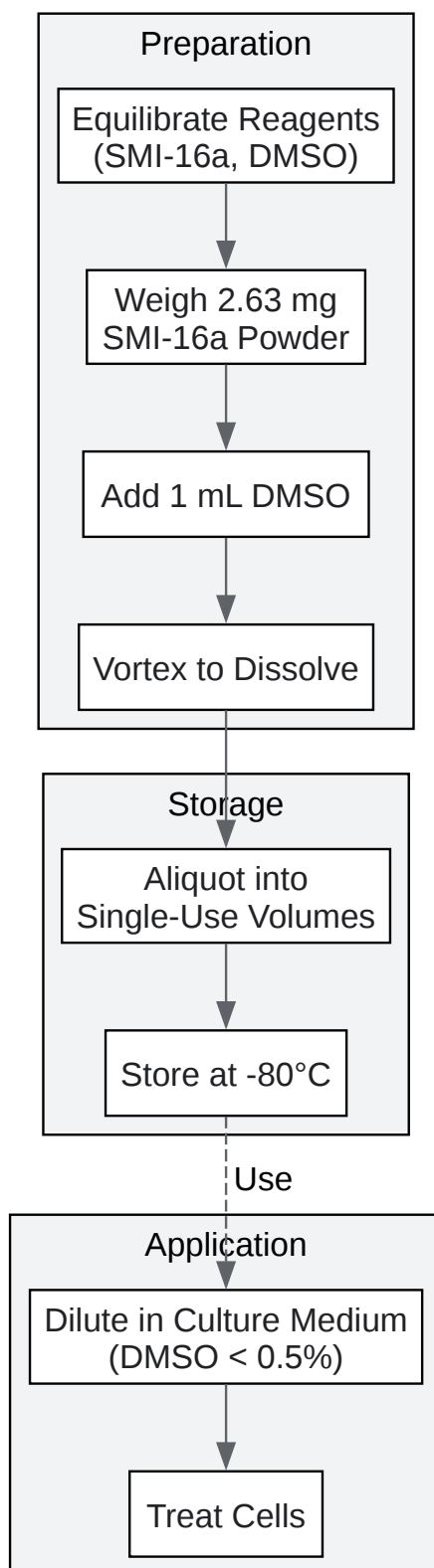
Format	Storage Temperature	Duration	Source
Powder	-20°C	3 years	[3][4][6]
4°C	2 years	[3][4][6]	
In DMSO	-80°C	6 months to 2 years	[3][4][6]
-20°C	1 month	[4][9]	

- Key Recommendations:
 - For long-term storage of the DMSO stock solution, -80°C is highly recommended.[3][4]
 - Protect the solid compound and its solutions from light.
 - Avoid repeated freezing and thawing of the stock solution to prevent degradation.[9]

Application Workflow and Signaling Pathway Visualization

5.1. Experimental Workflow: Stock Solution Preparation

The following diagram outlines the logical flow for preparing the **SMI-16a** stock solution.

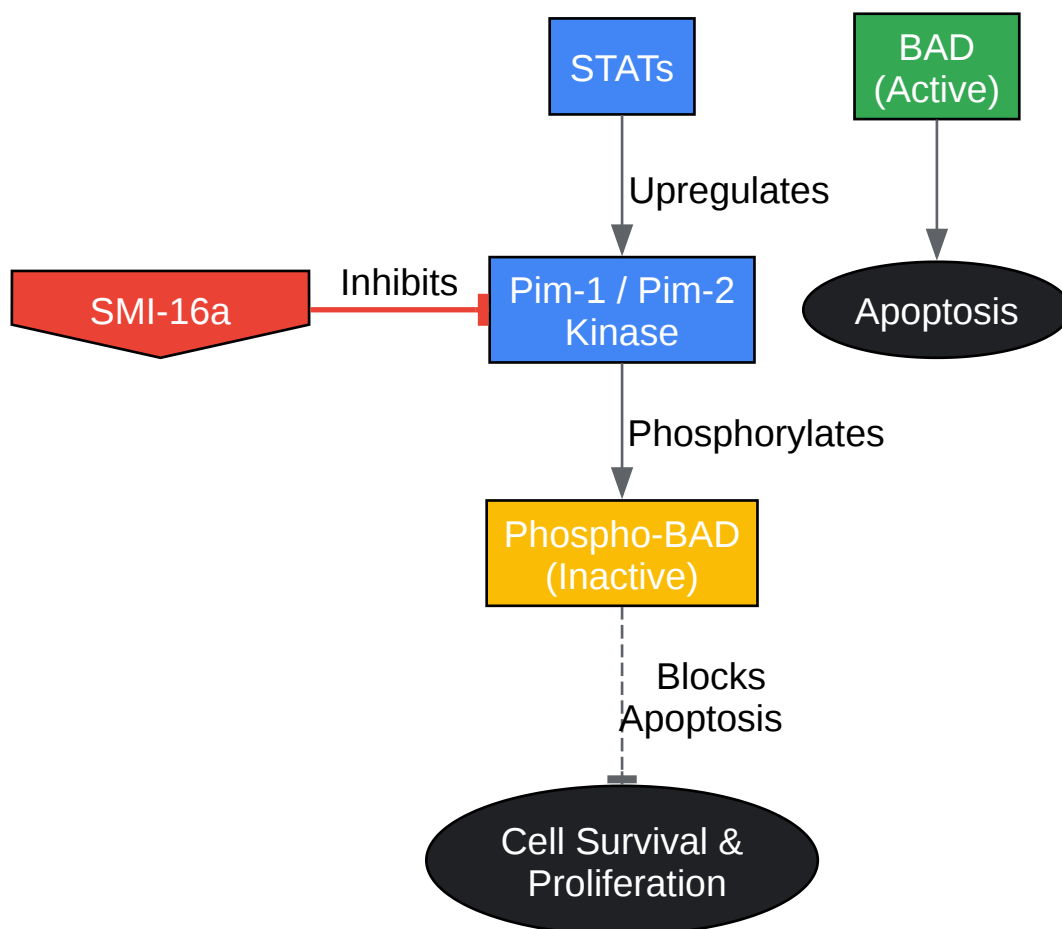


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Workflow for **SMI-16a** stock preparation and use.

5.2. SMI-16a Mechanism of Action: Pim Kinase Inhibition

SMI-16a exerts its biological effects by inhibiting Pim kinases. These serine/threonine kinases are downstream of the JAK/STAT pathway and play a role in cell survival by phosphorylating and inactivating pro-apoptotic proteins like BAD.[1][10] Inhibition of Pim kinase by **SMI-16a** leads to G1 cell cycle arrest and apoptosis.[1]



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SMI-16a inhibits Pim kinase, promoting apoptosis.

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